

# Physical properties of oxazole-2-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxazole-2-carboxylic acid

Cat. No.: B048676

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Oxazole-2-Carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **oxazole-2-carboxylic acid** (CAS No. 672948-03-7). The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental methodologies, and logical visualizations to support laboratory work and characterization.

## Core Physical and Chemical Properties

**Oxazole-2-carboxylic acid** is a heterocyclic compound featuring an oxazole ring substituted with a carboxylic acid group. Its chemical structure dictates its physical properties and reactivity.

Data Presentation: Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **oxazole-2-carboxylic acid**.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>3</sub> NO <sub>3</sub>	[1]
Molecular Weight	113.07 g/mol	[1]
Appearance	White to off-white solid	[1][2]
Melting Point	254-256 °C (decomposes)	[1][2]
Boiling Point	282 °C	[1][3][4]
Density	1.449 g/cm <sup>3</sup>	[1][2][3]
Flash Point	125 °C	[1][2][3]
pKa (Predicted)	2.56 ± 0.10	[1][2]
Storage Temperature	-20°C	[1][2]

## Experimental Protocols

This section details the methodologies for determining the key physical properties of **oxazole-2-carboxylic acid**.

### Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.[5] A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range.[5]

Methodology: Capillary Method using a Melting Point Apparatus

- Sample Preparation:
  - Ensure the **oxazole-2-carboxylic acid** sample is completely dry and in a fine powdered form.[6] If necessary, crush coarse crystals using a mortar and pestle.[6]
  - Take a glass capillary tube and seal one end by heating it in a flame.[7]
  - Dip the open end of the capillary tube into the powdered sample.[8]

- Gently tap the capillary tube on a hard surface to pack the sample into the closed end, aiming for a sample height of 1-2 cm.[7][8]
- Measurement:
  - Insert the prepared capillary tube into the heating block of the melting point apparatus.[8]
  - Place a calibrated thermometer in the designated slot.[9]
  - Turn on the apparatus and heat rapidly to a temperature approximately 15-20°C below the expected melting point (254°C).[8]
  - Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.[5][8]
  - Carefully observe the sample. Record the temperature (T1) at which the first drop of liquid appears.[7]
  - Continue heating slowly and record the temperature (T2) at which the entire sample has melted into a clear liquid.[7]
  - The melting point is reported as the range from T1 to T2.[5]
- Safety Precautions:
  - Always wear safety goggles.[9]
  - The melting point apparatus becomes very hot; handle with care.[9]



[Click to download full resolution via product page](#)

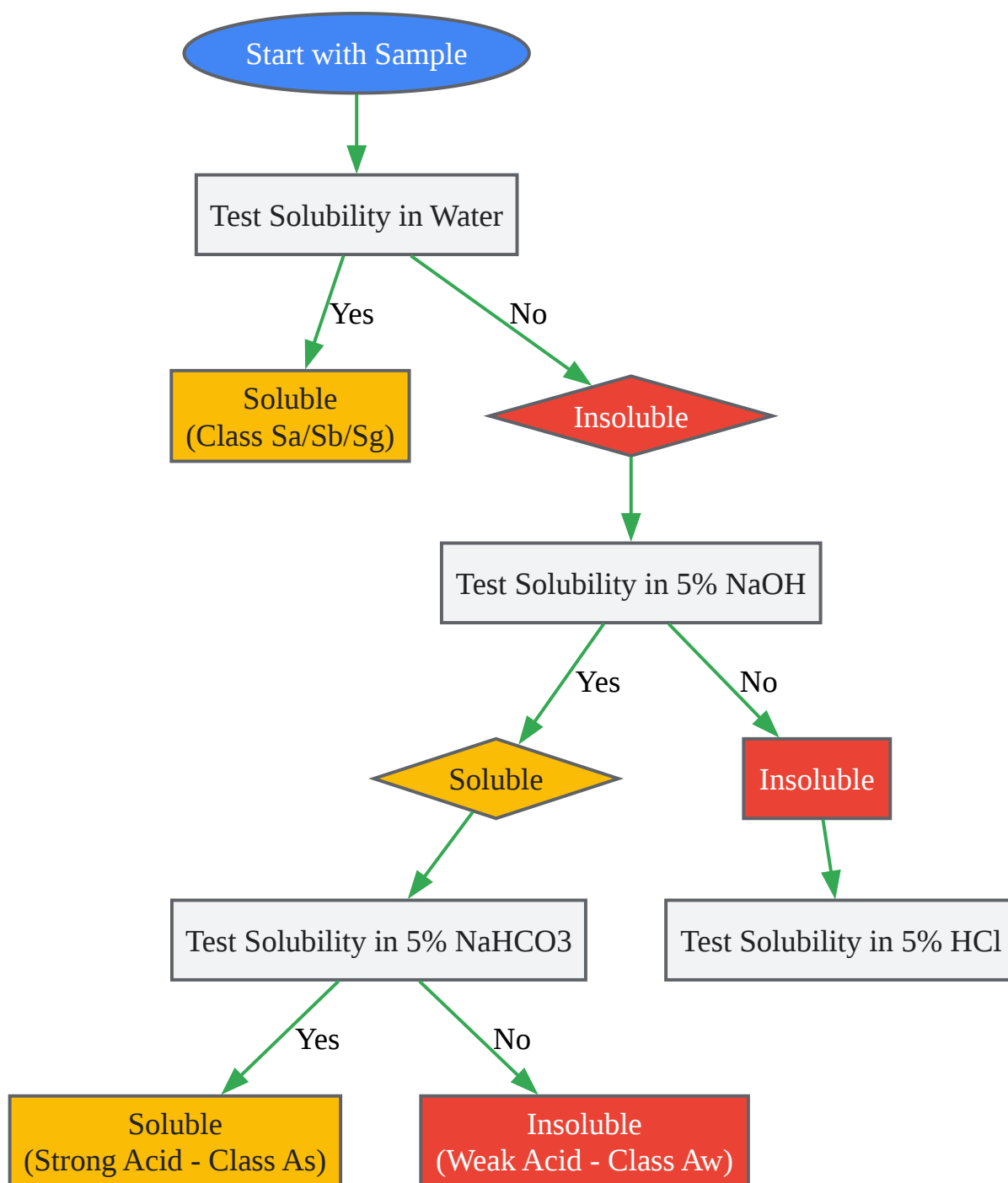
**Caption:** Workflow for Melting Point Determination.

## Solubility Profile Determination

Solubility testing helps classify a compound and indicates the presence of polar or ionizable functional groups.<sup>[10]</sup> The carboxylic acid group in **oxazole-2-carboxylic acid** suggests solubility in basic solutions.

### Methodology: Acid-Base Solubility Tests

- Initial Water Solubility Test:
  - Place approximately 25 mg of **oxazole-2-carboxylic acid** into a test tube.<sup>[11]</sup>
  - Add 0.75 mL of deionized water in portions, shaking vigorously after each addition.<sup>[11]</sup>
  - Observe if the solid dissolves completely. If it is water-soluble, test the solution with litmus or pH paper to confirm its acidic nature.<sup>[12]</sup>
- Aqueous Base Solubility (if water-insoluble):
  - In a new test tube with ~25 mg of the compound, add 0.75 mL of 5% aqueous sodium hydroxide (NaOH) solution in portions, shaking well.<sup>[11]</sup> Solubility indicates the presence of an acidic functional group.<sup>[10]</sup>
  - In a separate test tube, repeat the process with 0.75 mL of 5% aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution.<sup>[11]</sup> Carboxylic acids are typically strong enough acids to dissolve in NaHCO<sub>3</sub>, producing CO<sub>2</sub> gas.<sup>[13]</sup>
- Aqueous Acid Solubility (for completeness):
  - In a new test tube with ~25 mg of the compound, add 0.75 mL of 5% aqueous hydrochloric acid (HCl).<sup>[10]</sup> As an acidic compound, **oxazole-2-carboxylic acid** is expected to be insoluble.



[Click to download full resolution via product page](#)

**Caption:** Logical workflow for solubility classification.

## pKa Determination

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. Potentiometric titration is a highly precise method for its determination.[\[14\]](#)

#### Methodology: Potentiometric Titration

- Preparation:
  - Calibrate a pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).[\[15\]](#)
  - Prepare a standard solution of a strong base, such as 0.1 M NaOH.
  - Accurately weigh a sample of **oxazole-2-carboxylic acid** and dissolve it in a known volume of deionized water to create a solution of known concentration (e.g., 20 mL of a 1mM solution).[\[15\]](#) A co-solvent may be used if water solubility is low.
  - To maintain constant ionic strength, a salt like 0.15 M KCl can be added to the solution.[\[15\]](#)
- Titration:
  - Place the beaker containing the acid solution on a magnetic stirrer and immerse the calibrated pH electrode.[\[15\]](#)
  - Record the initial pH of the solution.
  - Add the 0.1 M NaOH solution in small, precise increments (e.g., 0.1 or 0.2 mL) from a burette.
  - After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.[\[15\]](#)
  - Continue this process until the pH shows a large jump (the equivalence point) and then stabilizes at a high value (e.g., pH 12).[\[15\]](#)
- Data Analysis:
  - Plot the measured pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.

- Determine the equivalence point, which is the point of maximum slope on the curve (inflection point).
- The volume of titrant at the half-equivalence point (half the volume of NaOH needed to reach the equivalence point) corresponds to the point where the concentrations of the acid and its conjugate base are equal.
- The pKa is equal to the pH of the solution at this half-equivalence point.
- Perform the titration in triplicate to ensure reproducibility.[\[15\]](#)

## Spectroscopic Data and Protocols

While experimental spectra for **oxazole-2-carboxylic acid** are not widely published, its structure allows for the prediction of key spectroscopic features.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The spectrum is expected to show two distinct signals in the aromatic region for the oxazole ring protons.[\[16\]](#) A broad singlet, typically far downfield (around 12 ppm), is characteristic of the carboxylic acid proton, though its chemical shift is highly dependent on solvent and concentration.[\[17\]](#)
- $^{13}\text{C}$  NMR: The carboxyl carbon is expected to resonate in the 165-185 ppm range.[\[17\]](#) The three carbons of the oxazole ring will also show distinct signals.

#### Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the sample in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{CDCl}_3$ ).[\[18\]](#)[\[19\]](#)
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 300 MHz or higher).[\[18\]](#)
- $^1\text{H}$  NMR Acquisition: Acquire the spectrum with a sufficient number of scans (e.g., 16-32) to achieve a good signal-to-noise ratio.[\[19\]](#)
- $^{13}\text{C}$  NMR Acquisition: Acquire a proton-decoupled spectrum. A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of the  $^{13}\text{C}$  isotope.[\[19\]](#)

## Infrared (IR) Spectroscopy

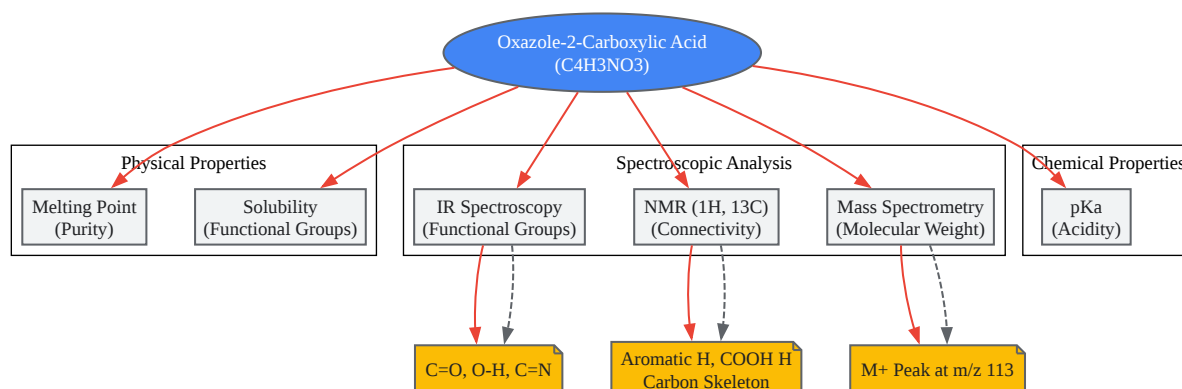
The IR spectrum should prominently display absorptions characteristic of both the carboxylic acid and the oxazole ring.

- O-H Stretch: A very broad absorption is expected in the 2500-3300  $\text{cm}^{-1}$  region, characteristic of the hydrogen-bonded O-H group in the carboxylic acid dimer.[\[17\]](#)
- C=O Stretch: A strong, sharp absorption is expected around 1710-1760  $\text{cm}^{-1}$ .[\[17\]](#)
- C=N and C=C Stretches: Absorptions corresponding to the oxazole ring are expected in the 1500-1650  $\text{cm}^{-1}$  region.

### Protocol for IR Data Acquisition (ATR Method)

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal.[\[18\]](#)
- Sample Spectrum: Place a small amount of the solid powder sample directly onto the ATR crystal and apply pressure to ensure good contact.
- Data Collection: Record the sample spectrum, typically by co-adding 16 to 32 scans over a range of 4000 to 400  $\text{cm}^{-1}$ .[\[18\]](#) The instrument software will automatically ratio the sample spectrum against the background.





[Click to download full resolution via product page](#)

**Caption:** Logical relationships in the characterization of the compound.

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a molecule. For **oxazole-2-carboxylic acid**, the molecular ion peak (M<sup>+</sup>) would be expected at an m/z (mass-to-charge ratio) corresponding to its molecular weight (113.07). Common fragmentation patterns may include the loss of CO<sub>2</sub> (44 Da) or the COOH group (45 Da).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-OXAZOLECARBOXYLIC ACID | 672948-03-7 [amp.chemicalbook.com]

- 2. 2-OXAZOLECARBOXYLIC ACID | 672948-03-7 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- 3. CAS # 672948-03-7, Oxazole-2-carboxylic acid - chemBlink [[www.chemblink.com](https://www.chemblink.com)]
- 4. 2-Oxazolecarboxylic acid [[myskinrecipes.com](https://myskinrecipes.com)]
- 5. chem.ucalgary.ca [[chem.ucalgary.ca](https://chem.ucalgary.ca)]
- 6. uomus.edu.iq [[uomus.edu.iq](https://uomus.edu.iq)]
- 7. byjus.com [[byjus.com](https://byjus.com)]
- 8. Video: Melting Point Determination of Solid Organic Compounds [[jove.com](https://jove.com)]
- 9. pennwest.edu [[pennwest.edu](https://pennwest.edu)]
- 10. uomustansiriyah.edu.iq [[uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq)]
- 11. faculty.uobasrah.edu.iq [[faculty.uobasrah.edu.iq](https://faculty.uobasrah.edu.iq)]
- 12. scribd.com [[scribd.com](https://scribd.com)]
- 13. www1.udel.edu [[www1.udel.edu](https://www1.udel.edu)]
- 14. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [[ecetoc.org](https://ecetoc.org)]
- 15. creative-bioarray.com [[creative-bioarray.com](https://creative-bioarray.com)]
- 16. Buy Oxazole-2-carboxylic acid, sodium salt [[smolecule.com](https://smolecule.com)]
- 17. chem.libretexts.org [[chem.libretexts.org](https://chem.libretexts.org)]
- 18. benchchem.com [[benchchem.com](https://benchchem.com)]
- 19. benchchem.com [[benchchem.com](https://benchchem.com)]
- To cite this document: BenchChem. [Physical properties of oxazole-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b048676#physical-properties-of-oxazole-2-carboxylic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)